

Personal protective equipment for handling (3-Bromo-5-(trifluoromethyl)phenyl)methanol

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Compound of Interest

Compound Name: (3-Bromo-5-(trifluoromethyl)phenyl)methanol

Cat. No.: B576189

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Essential Safety and Handling Guide for (3-Bromo-5-(trifluoromethyl)phenyl)methanol

This guide provides immediate, essential safety and logistical information for handling **(3-Bromo-5-(trifluoromethyl)phenyl)methanol** (CAS No: 172023-97-1). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this compound.

Hazard Identification and Classification

(3-Bromo-5-(trifluoromethyl)phenyl)methanol is classified as a hazardous substance. It is crucial to understand its primary hazards before handling.

Hazard Classification	GHS Hazard Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.[1]
Skin Irritation	H315	Causes skin irritation.[1][2]
Eye Irritation	H319	Causes serious eye irritation. [1][2]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.[1][2]

Signal Word: Warning

Hazard Pictogram:

- GHS07 (Exclamation Mark)

Personal Protective Equipment (PPE)

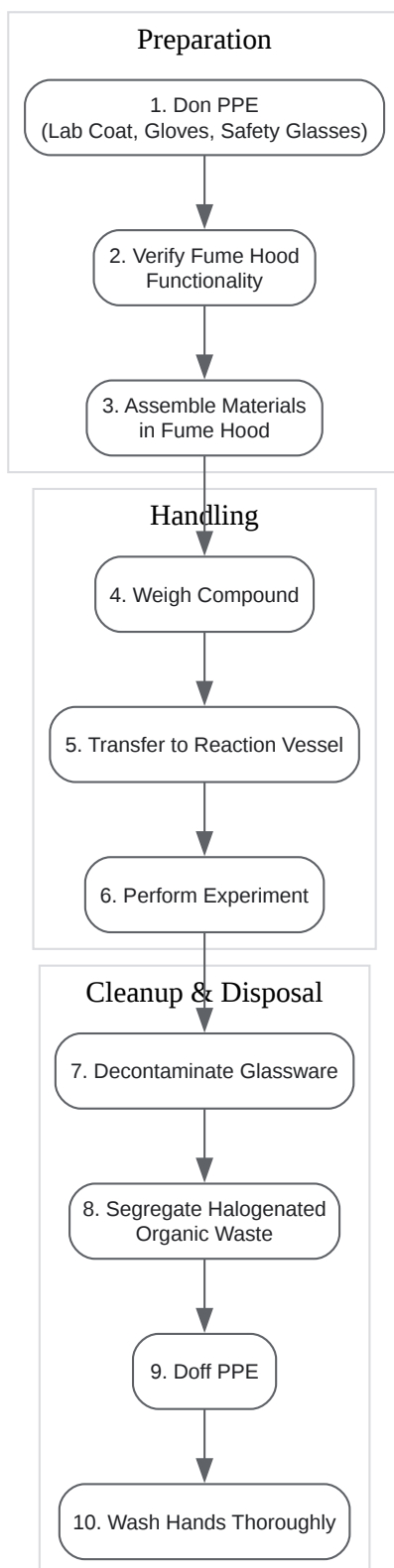
The following personal protective equipment is mandatory when handling **(3-Bromo-5-(trifluoromethyl)phenyl)methanol** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Glasses with Side Shields	ANSI Z87.1 certified	Protects against splashes and airborne particles.[3]
Chemical Goggles	Recommended when there is a significant risk of splashing.	Provides a complete seal around the eyes. [3]	
Face Shield	To be worn in conjunction with safety glasses or goggles.	Protects the entire face from splashes.[1]	
Skin Protection	Laboratory Coat	Long-sleeved, fully buttoned.	Protects skin and personal clothing from contamination.[3]
Gloves	Nitrile rubber gloves.	Provides good resistance against a variety of organic solvents and is the lab standard.[4]	
Respiratory Protection	Chemical Fume Hood	Required for all handling procedures.	Ensures adequate ventilation and prevents inhalation of vapors or dust.[5]

Operational Protocol: Handling and Storage

Adherence to the following step-by-step operational protocol is essential for the safe handling and storage of **(3-Bromo-5-(trifluoromethyl)phenyl)methanol**.

Experimental Workflow:



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Handling Workflow for **(3-Bromo-5-(trifluoromethyl)phenyl)methanol**

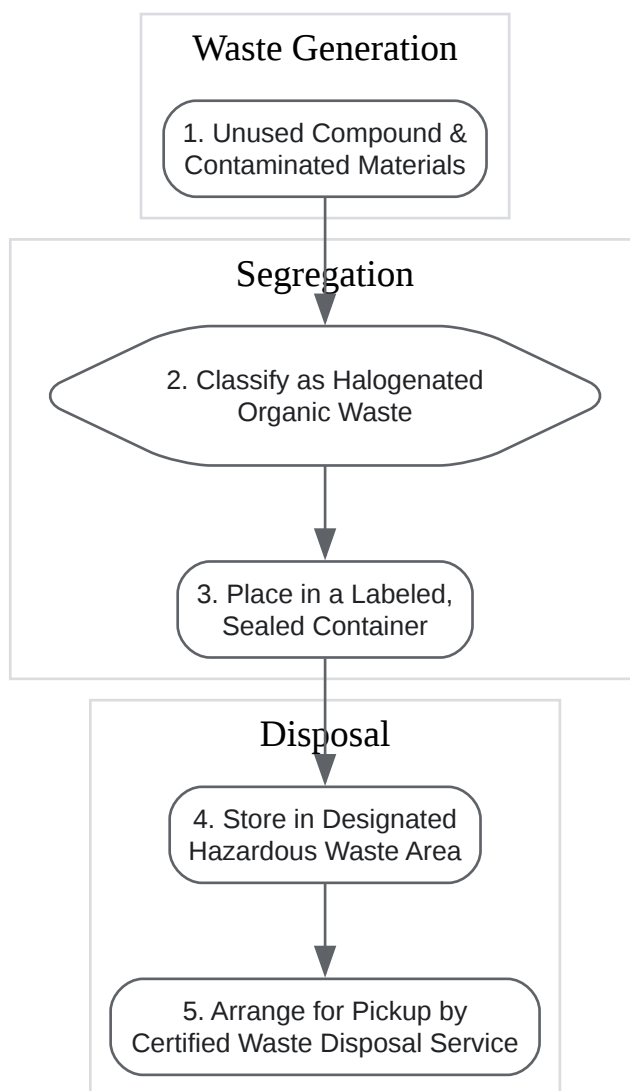
Methodology:

- Preparation:
 - Always work in a well-ventilated area, specifically within a certified chemical fume hood.[5]
 - Before starting, ensure all necessary PPE is worn correctly.[5]
 - Have a spill kit readily available.
- Handling:
 - Avoid direct contact with the skin and eyes.[1]
 - Do not breathe in dust, fumes, gas, mist, vapors, or spray.[2]
 - When not in use, keep the container tightly closed and store in a cool, dry, well-ventilated place.[2][6]
 - Do not eat, drink, or smoke in the handling area.[2]
- In Case of Exposure:
 - If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[1]
 - If on Skin: Wash off immediately with soap and plenty of water. Remove contaminated clothing.[1]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[1]
 - If Swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.
[2]

Disposal Plan

Proper disposal of **(3-Bromo-5-(trifluoromethyl)phenyl)methanol** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Workflow:



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Disposal Workflow for Halogenated Organic Waste

Methodology:

- Classification: **(3-Bromo-5-(trifluoromethyl)phenyl)methanol** is classified as a halogenated organic waste.[5] It must not be mixed with non-halogenated waste streams.[5]
- Containerization:

- Collect waste in a designated, properly labeled, and sealed container.[6]
- The container should be compatible with the chemical waste.
- Storage and Disposal:
 - Store the waste container in a designated hazardous waste storage area.
 - Dispose of the contents and container in accordance with local, state, and federal regulations through an authorized hazardous waste collection service.[6]
 - Do not allow the product to enter drains or waterways.[1][2]

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